

# Cross-Validation of Butyl Laurate Properties with Literature Data: A Comparative Guide

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## Compound of Interest

Compound Name: Butyl laurate

Cat. No.: B087112

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This guide provides a comprehensive cross-validation of the physicochemical properties of **butyl laurate** against established literature data. It also presents a comparative analysis with other common laurate esters, offering researchers, scientists, and drug development professionals a reliable reference for formulation and experimental design. The data is presented in a clear, tabular format, supplemented by detailed experimental protocols and a logical workflow for data validation.

## Comparative Analysis of Laurate Ester Properties

The following table summarizes the key physical properties of **butyl laurate** and several alternative laurate esters, as compiled from various scientific literature sources. These values are essential for predicting the behavior of these compounds in various applications, from solvent systems to drug delivery matrices.

| Property                              | Butyl Laurate      | Methyl Laurate | Ethyl Laurate   | Propyl Laurate     | Isopropyl Laurate  | Isoamyl Laurate |
|---------------------------------------|--------------------|----------------|-----------------|--------------------|--------------------|-----------------|
| Density (g/mL)                        | 0.855 @ 25°C[1][2] | 0.87 @ 25°C[3] | 0.863 @ 25°C[4] | 0.862 @ 25°C       | 0.851-0.857 @ 25°C | 0.856 @ 25°C    |
| Boiling Point (°C)                    | 180 @ 18 mmHg      | 262 @ 766 mmHg | 269             | 290-291 @ 760 mmHg | 196                | 260-270         |
| Melting Point (°C)                    | -10                | 4-5            | -10             | N/A                | 4.2 (estimate)     | -30 (approx.)   |
| Refractive Index (n <sub>20/D</sub> ) | 1.435              | 1.431-1.432    | 1.432           | 1.430-1.436        | 1.427-1.433        | 1.436           |

## Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is paramount for reliable research. The following are standard experimental protocols for measuring the key properties listed above.

### Density Determination

The density of a liquid can be determined using several methods, including:

- **Pycnometer Method:** A pycnometer, a flask with a specific volume, is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. This method is highly accurate.
- **Hydrometer Method:** A hydrometer is floated in the liquid, and the density is read directly from the calibrated scale on the instrument's stem. This method is quick but generally less accurate than the pycnometer method.
- **Oscillating U-tube Method:** This method measures the oscillation frequency of a U-shaped tube filled with the liquid. The frequency is related to the density of the liquid. Digital density meters often employ this principle for rapid and precise measurements.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- **Distillation Method:** The liquid is heated in a distillation apparatus. The temperature at which the liquid actively boils and the vapor condenses is recorded as the boiling point. This method also serves to purify the liquid.
- **Thiele Tube Method:** A small amount of the liquid is heated in a test tube along with an inverted capillary tube. The temperature at which a continuous stream of bubbles emerges from the capillary, and then upon cooling, the liquid is drawn back into the capillary, is taken as the boiling point. This micro-method is suitable for small sample volumes.

## Melting Point Determination

For compounds that are solid at room temperature, the melting point is a key indicator of purity.

- **Capillary Method:** A small amount of the powdered solid is packed into a capillary tube and heated in a melting point apparatus. The temperature range over which the solid melts is recorded. A sharp melting range typically indicates a pure compound.

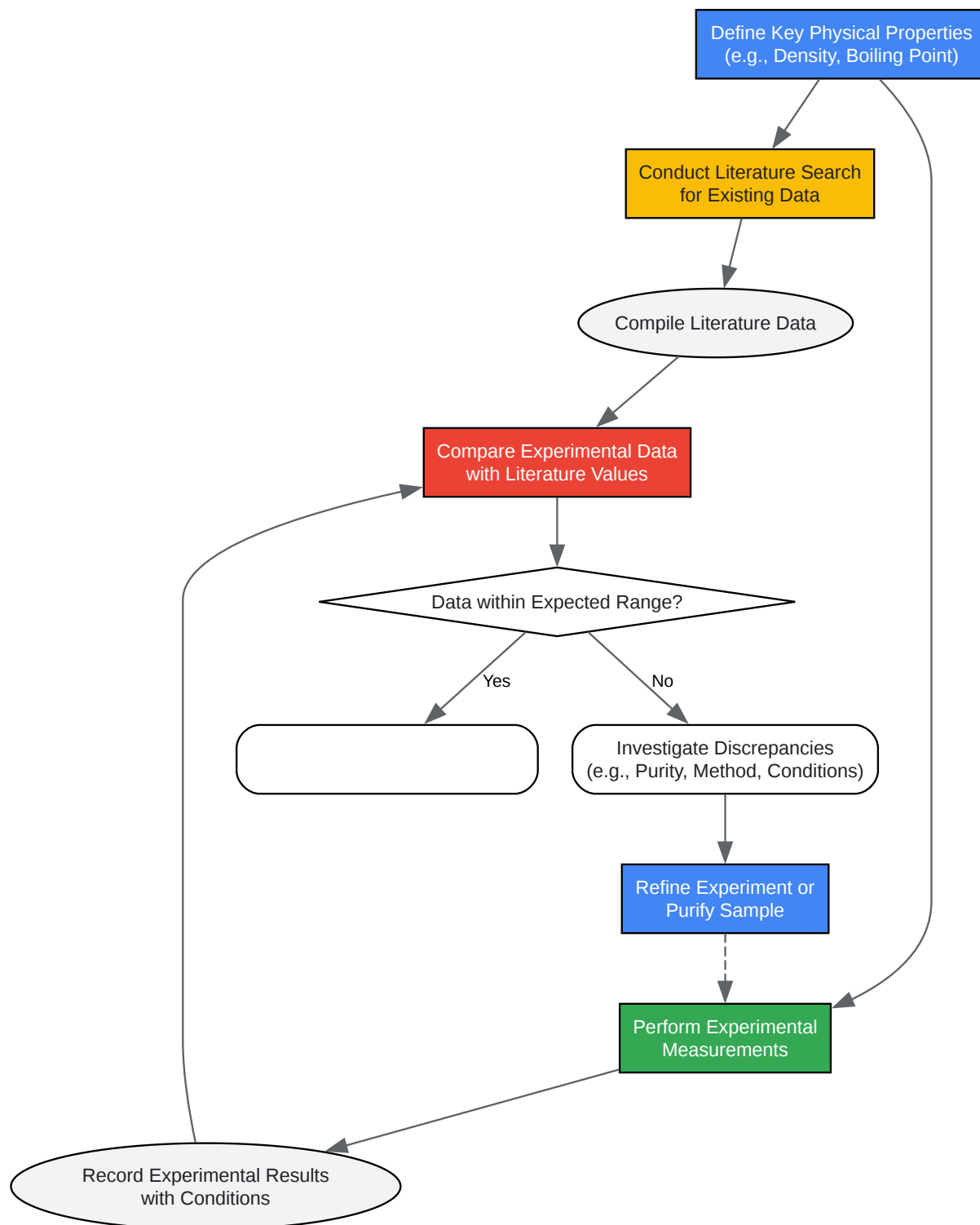
## Refractive Index Determination

The refractive index measures how much the path of light is bent, or refracted, when it enters a material.

- **Abbe Refractometer:** This instrument is commonly used to measure the refractive index of liquids. A few drops of the liquid are placed on the prism, and the refractive index is read directly from a scale while looking through the eyepiece. The temperature must be carefully controlled as the refractive index is temperature-dependent.

## Cross-Validation Workflow

The process of cross-validating experimentally determined properties with literature data is a critical step in ensuring data integrity. The following diagram illustrates this logical workflow.



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